

# 4-Methoxycyclohexanol CAS number and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-Methoxycyclohexanol**

Cat. No.: **B3421657**

[Get Quote](#)

An In-Depth Technical Guide to **4-Methoxycyclohexanol**: Synthesis, Reactions, and Applications

## Introduction

**4-Methoxycyclohexanol** is a versatile alicyclic alcohol that serves as a crucial intermediate and building block in various fields of chemical synthesis, ranging from pharmaceuticals to the fragrance industry.<sup>[1][2][3]</sup> Its unique structure, featuring a cyclohexane ring substituted with both a hydroxyl and a methoxy group, imparts specific stereochemical and reactive properties that are highly valued in the design of complex molecules. This guide provides a comprehensive overview of **4-Methoxycyclohexanol**, focusing on its fundamental properties, synthesis, key chemical transformations, and significant applications for researchers and professionals in drug development and chemical research.

The compound is identified by the CAS Number: 18068-06-9 and its systematic IUPAC Name: 4-methoxycyclohexan-1-ol.<sup>[1][4][5][6]</sup>

## Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its effective application in research and synthesis. The properties of **4-Methoxycyclohexanol** are summarized in the table below.

Property	Value	Source(s)
CAS Number	18068-06-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
IUPAC Name	4-methoxycyclohexan-1-ol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	130.18 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[2]</a>
Boiling Point	217 °C at 760 mmHg	<a href="#">[7]</a>
Density	0.99 g/cm <sup>3</sup>	<a href="#">[7]</a>
Flash Point	89.1 °C	<a href="#">[7]</a>
Solubility	Soluble in many organic solvents; sparingly soluble in water.	<a href="#">[2]</a>

## Synthesis of 4-Methoxycyclohexanol

The most prevalent and efficient method for synthesizing **4-Methoxycyclohexanol** is through the catalytic hydrogenation of 4-methoxyphenol.[\[3\]](#)[\[8\]](#) This transformation is a classic example of aromatic ring reduction, a fundamental process in organic synthesis for converting flat, aromatic structures into three-dimensional alicyclic systems.

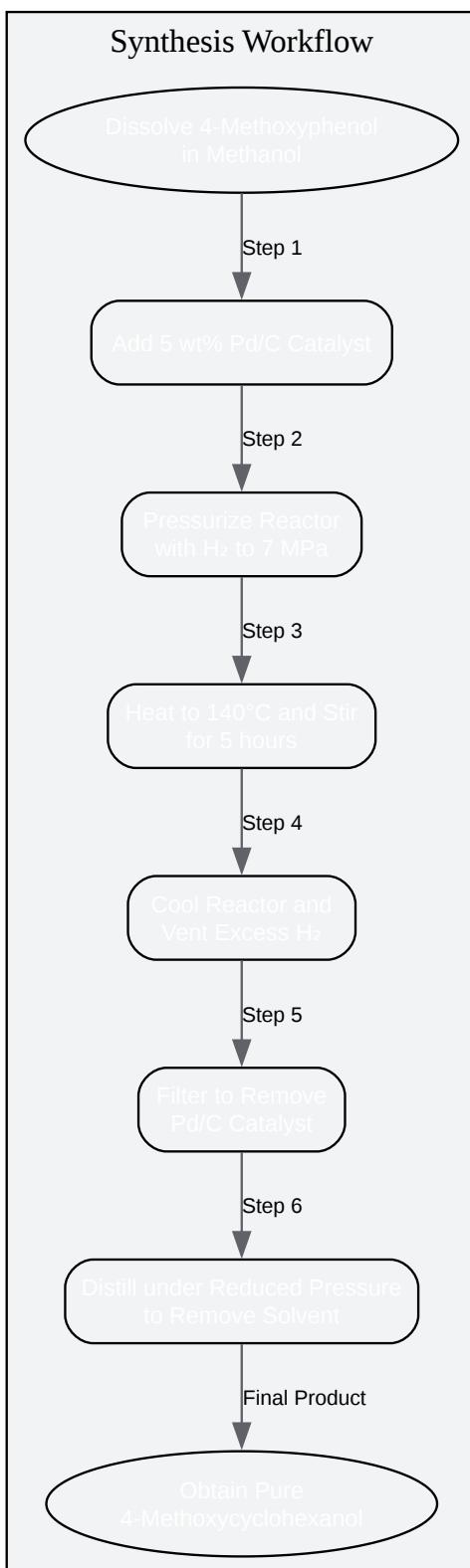
## Catalytic Hydrogenation of 4-Methoxyphenol: A Step-by-Step Protocol

This protocol details the reduction of 4-methoxyphenol to **4-methoxycyclohexanol**, a process that achieves high yield and purity.[\[8\]](#)[\[9\]](#)

### Experimental Rationale:

- Catalyst: Palladium on carbon (Pd/C) is the catalyst of choice due to its high activity and selectivity for aromatic ring hydrogenation under manageable conditions. The carbon support provides a high surface area for the palladium nanoparticles, maximizing catalytic efficiency.

- Solvent: Methanol is an excellent solvent for this reaction as it readily dissolves the starting material, 4-methoxyphenol, and is relatively inert under the reaction conditions.
- Pressure and Temperature: The use of elevated pressure (7 MPa) and temperature (140 °C) is crucial to overcome the aromatic stabilization of the benzene ring and drive the hydrogenation to completion in a reasonable timeframe.[8]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-Methoxycyclohexanol**.

**Protocol:**

- Preparation: In a suitable high-pressure reactor, dissolve 400 g of 4-methoxyphenol in 450 mL of methanol.[8]
- Catalyst Addition: Carefully add 40 g of 5 wt% palladium on carbon catalyst to the solution.
- Reaction Setup: Seal the reactor and purge it with hydrogen gas. Pressurize the system to 7 MPa with hydrogen.[8]
- Hydrogenation: While stirring vigorously, heat the mixture to 140 °C and maintain these conditions for 5 hours.[8]
- Work-up: After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen.
- Purification: Remove the palladium-carbon catalyst by filtration. The resulting filtrate is then subjected to distillation under reduced pressure to remove the methanol solvent, yielding **4-methoxycyclohexanol** with a purity of approximately 97% and a yield of around 98.5%. [8]

## Key Chemical Reactions

**4-Methoxycyclohexanol** is a valuable intermediate due to the reactivity of its secondary alcohol group. The most significant reaction is its oxidation to the corresponding ketone, 4-methoxycyclohexanone.[1]

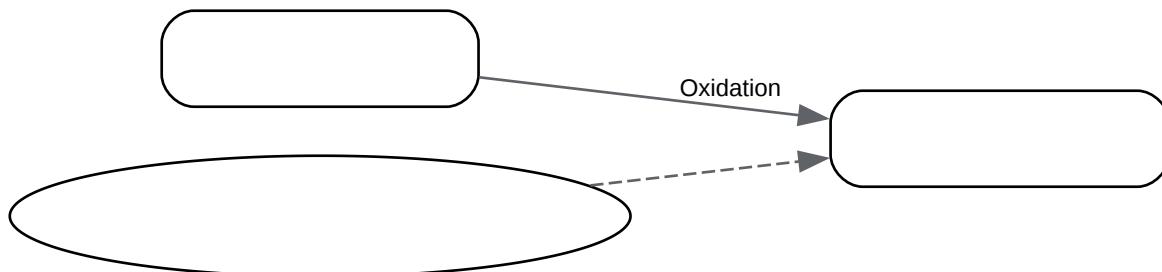
### Oxidation to 4-Methoxycyclohexanone

The conversion of **4-methoxycyclohexanol** to 4-methoxycyclohexanone is a critical step in the synthesis of various fine chemicals and pharmaceutical precursors.[10]

**Experimental Rationale:**

- Oxidizing Agent: Pyridinium chlorochromate (PCC) is a mild and selective oxidizing agent that efficiently converts primary and secondary alcohols to aldehydes and ketones, respectively, without over-oxidation. It is particularly useful for small-scale laboratory preparations.

- Solvent: Methylene chloride (dichloromethane) is a common solvent for PCC oxidations as it is relatively inert and allows for easy product isolation.



[Click to download full resolution via product page](#)

Caption: Oxidation of **4-Methoxycyclohexanol** to 4-Methoxycyclohexanone.

Protocol for Oxidation using PCC:

- Preparation: To a flask containing methylene chloride, add 11 g of pyridinium chlorochromate.[\[11\]](#)
- Addition of Alcohol: While stirring, add a solution of 4.2 g of **4-methoxycyclohexanol** dissolved in 30 mL of methylene chloride.[\[11\]](#)
- Reaction: Allow the reaction to proceed at room temperature for 3 hours.[\[11\]](#)
- Purification: Upon completion, the product can be purified by passing the reaction mixture through a column of Florisil. Subsequent distillation will yield pure 4-methoxycyclohexanone.[\[11\]](#)

Alternative "Green" Oxidation: For larger-scale and more environmentally sustainable syntheses, the use of hydrogen peroxide as an oxidant with a molecular sieve-supported phosphotungstic acid catalyst is a preferred method.[\[10\]](#)[\[12\]](#) This approach is advantageous as the only byproduct is water, leading to a significantly improved atom economy.[\[1\]](#)

## Applications in Research and Drug Development

**4-Methoxycyclohexanol**'s utility stems from its role as a versatile building block in organic synthesis.[\[1\]](#)[\[2\]](#)

- Pharmaceutical Synthesis: It serves as a key intermediate in the creation of a wide array of pharmaceutical compounds.[1][2] Its cyclohexane core provides a scaffold that can be further functionalized to produce complex molecular architectures found in many bioactive molecules.
- Fragrance Industry: The pleasant odor of **4-Methoxycyclohexanol** makes it a valuable component in the formulation of perfumes and flavoring agents.[1][2]
- Biomass Conversion: In the field of sustainable chemistry, it is used in the selective synthesis of cyclohexanol intermediates from lignin-based phenolics, contributing to the conversion of biomass into valuable chemicals.[1]
- Fine Chemical Intermediate: The derivative, 4-methoxycyclohexanone, is an important intermediate in the synthesis of various pesticides and medicines.[10][12]

## Safety and Handling

While comprehensive toxicity data is limited, **4-Methoxycyclohexanol** is classified as a mild irritant.[1] Based on the Globally Harmonized System (GHS) classifications from multiple reports, it may cause skin and eye irritation.[5]

### Precautionary Measures:

- Personal Protective Equipment (PPE): Always wear appropriate protective gloves, safety goggles, and a lab coat when handling this chemical.[13][14]
- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[13][14]
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. [13][14]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[2][10]

## Conclusion

**4-Methoxycyclohexanol** is a compound of significant industrial and academic interest. Its straightforward synthesis from readily available precursors, coupled with the versatile reactivity

of its hydroxyl group, establishes it as a valuable intermediate in organic synthesis. For researchers and professionals in drug development and chemical manufacturing, a solid understanding of the properties, synthesis, and reaction chemistry of **4-Methoxycyclohexanol** is essential for leveraging its full potential in the creation of novel and valuable molecules.

## References

- Smolecule. (2023, August 15). Buy **4-Methoxycyclohexanol** | 18068-06-9.
- American Elements. **4-Methoxycyclohexanol** | CAS 18068-06-9.
- Guidechem. **4-Methoxycyclohexanol** 18068-06-9 wiki.
- Ningbo Inno Pharmchem Co., Ltd. Mastering the Synthesis of **4-Methoxycyclohexanol**: A Key Organic Intermediate. Retrieved from Ningbo Inno Pharmchem Co., Ltd. website.
- ChemNet. 18068-06-9 **4-Methoxycyclohexanol**.
- National Center for Biotechnology Information. (n.d.). **4-Methoxycyclohexanol** (cis,trans). PubChem Compound Database.
- ChemicalBook. (2023, July 24). **4-Methoxycyclohexanol** Chemical Properties, Uses, Production.
- National Institute of Standards and Technology. Cyclohexanol, 4-methoxy-. NIST Chemistry WebBook.
- ChemicalBook. **4-Methoxycyclohexanol** synthesis.
- PrepChem. Synthesis of 4-methoxycyclohexanone.
- Google Patents. (2015). CN105152884A - Preparation method of 4-methoxycyclohexanone.
- ResearchGate. (n.d.). Reaction profile of 4-methoxyphenol hydrogenation.
- Echemi. 1-[Cyano(4-methoxyphenyl)methyl]cyclohexanol Safety Data Sheets.
- Sigma-Aldrich. 4-methoxycyclohexan-1-one | 13482-23-0.
- Ningbo Inno Pharmchem Co., Ltd. (2025, March 6). 4-Methoxycyclohexanone (CAS: 13482-23-0): Properties, Applications, and Synthesis. Retrieved from Ningbo Inno Pharmchem Co., Ltd. website.
- Fisher Scientific. (2009, September 22). SAFETY DATA SHEET - 4-Methylcyclohexanol.
- Sigma-Aldrich. (2023, April 24). SAFETY DATA SHEET - 4-Methylcyclohexanol.
- Cheméo. Chemical Properties of Cyclohexanol, 4-methoxy- (CAS 18068-06-9).

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

# Sources

- 1. Buy 4-Methoxycyclohexanol | 18068-06-9 [smolecule.com]
- 2. guidechem.com [guidechem.com]
- 3. nbino.com [nbino.com]
- 4. americanelements.com [americanelements.com]
- 5. 4-Methoxycyclohexanol (cis,trans) | C7H14O2 | CID 140332 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Cyclohexanol, 4-methoxy- [webbook.nist.gov]
- 7. 4-Methoxycyclohexanol | 18068-06-9 [chemnet.com]
- 8. 4-Methoxycyclohexanol | 18068-06-9 [chemicalbook.com]
- 9. 4-Methoxycyclohexanol synthesis - chemicalbook [chemicalbook.com]
- 10. nbino.com [nbino.com]
- 11. prepchem.com [prepchem.com]
- 12. CN105152884A - Preparation method of 4-methoxycyclohexanone - Google Patents [patents.google.com]
- 13. echemi.com [echemi.com]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [4-Methoxycyclohexanol CAS number and IUPAC name]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3421657#4-methoxycyclohexanol-cas-number-and-iupac-name>

---

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)